

4-(3-Chlorophenoxy)-2-chloropyrimidine CAS number 1203546-24-0

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Compound of Interest

Compound Name: 4-(3-Chlorophenoxy)-2-chloropyrimidine

CAS No.: 1203546-24-0

Cat. No.: B1394324

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Technical Monograph: 4-(3-Chlorophenoxy)-2-chloropyrimidine

CAS Number: 1203546-24-0 Molecular Formula: $C_{10}H_6Cl_2N_2O$ Molecular Weight: 241.07 g/mol
[\[1\]](#)

Executive Summary & Chemical Significance

4-(3-Chlorophenoxy)-2-chloropyrimidine represents a critical "privileged scaffold" in modern medicinal chemistry, particularly within the realm of kinase inhibitor development and agrochemical discovery. Structurally, it consists of a pyrimidine core functionalized with a reactive chlorine at the C2 position and a lipophilic 3-chlorophenoxy ether at the C4 position.

This molecule serves as a pivotal electrophilic intermediate. The C2-chlorine atom is highly activated for subsequent Nucleophilic Aromatic Substitution (

) reactions, allowing researchers to rapidly install diverse amines or anilines—a structural motif ubiquitous in ATP-competitive inhibitors (e.g., targeting EGFR, VEGFR, or BTK). The 3-chlorophenoxy moiety acts as a hydrophobic anchor, often occupying the allosteric hydrophobic back-pocket (Selectivity Pocket) of kinase enzymes.

Synthetic Methodology & Regioselectivity

The synthesis of CAS 1203546-24-0 relies on the regioselective mono-substitution of 2,4-dichloropyrimidine. Understanding the electronic bias of the pyrimidine ring is essential for process control.

The Regioselectivity Principle

In 2,4-dichloropyrimidine, the C4 position is significantly more electrophilic than the C2 position.

- **Electronic Factor:** The nitrogen atoms at positions 1 and 3 withdraw electron density. The C4 carbon is para to N1 and ortho to N3, making it highly electron-deficient.
- **Mechanistic Insight:** The intermediate Meisenheimer complex formed by attack at C4 is stabilized by the ability of the N1 nitrogen to accommodate the negative charge more effectively than the N3 nitrogen can for C2 attack.

Optimized Synthesis Protocol

Objective: Synthesis of **4-(3-Chlorophenoxy)-2-chloropyrimidine** with >95% regioselectivity.

Reagents:

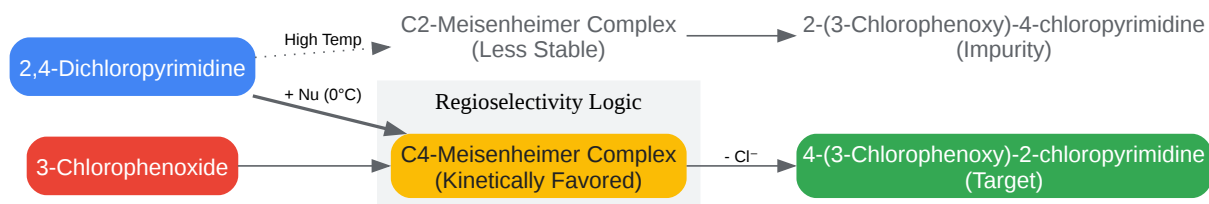
- Substrate: 2,4-Dichloropyrimidine (1.0 equiv)[2]
- Nucleophile: 3-Chlorophenol (1.05 equiv)
- Base: Potassium Carbonate () (1.5 equiv) or Diisopropylethylamine (DIPEA)
- Solvent: Acetonitrile (MeCN) or DMF (anhydrous)

Step-by-Step Workflow:

- Preparation: Dissolve 2,4-dichloropyrimidine in anhydrous MeCN under an inert atmosphere (). Cool the solution to 0°C to suppress kinetic scrambling.
- Nucleophile Activation: In a separate vessel, treat 3-chlorophenol with for 15 minutes to generate the phenoxide anion.
- Addition: Slowly add the phenoxide solution to the pyrimidine solution dropwise over 30 minutes. Crucial: Maintaining low temperature (0–5°C) favors the kinetically controlled product (C4-substitution).
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2–4 hours. Monitor via TLC (Hexane:EtOAc 4:1) or LC-MS.
- Workup: Quench with water. Extract with Ethyl Acetate.^{[2][3]} Wash organic layer with brine. Dry over .^{[4][5]}
- Purification: Recrystallization from Ethanol/Water or Flash Chromatography ().

Reaction Mechanism Visualization

The following diagram illustrates the regioselective pathway and the competing transition states.



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Figure 1: Mechanistic pathway highlighting the kinetic preference for C4 substitution due to superior resonance stabilization of the anionic intermediate.

Physicochemical Characterization

To validate the integrity of the synthesized compound, compare analytical data against these standard parameters.

Parameter	Specification / Expectation
Physical State	White to off-white crystalline solid
Melting Point	63 – 66 °C
Solubility	Soluble in DMSO, DCM, EtOAc; Insoluble in Water
¹ H NMR (DMSO-d ₆)	Pyrimidines: Doublet (~8.6 ppm, C6-H), Doublet (~7.0 ppm, C5-H).[6] Phenoxy: Multiplet (6.8–7.5 ppm) corresponding to the 3-chlorophenyl ring.
LC-MS (ESI)	[M+H] ⁺ = 241.07 (characteristic chlorine isotope pattern ³⁵ Cl/ ³⁷ Cl)
Stability	Stable under standard conditions. Hydrolytically stable at neutral pH; susceptible to hydrolysis at C2 under strong basic/acidic reflux.

Applications in Drug Discovery

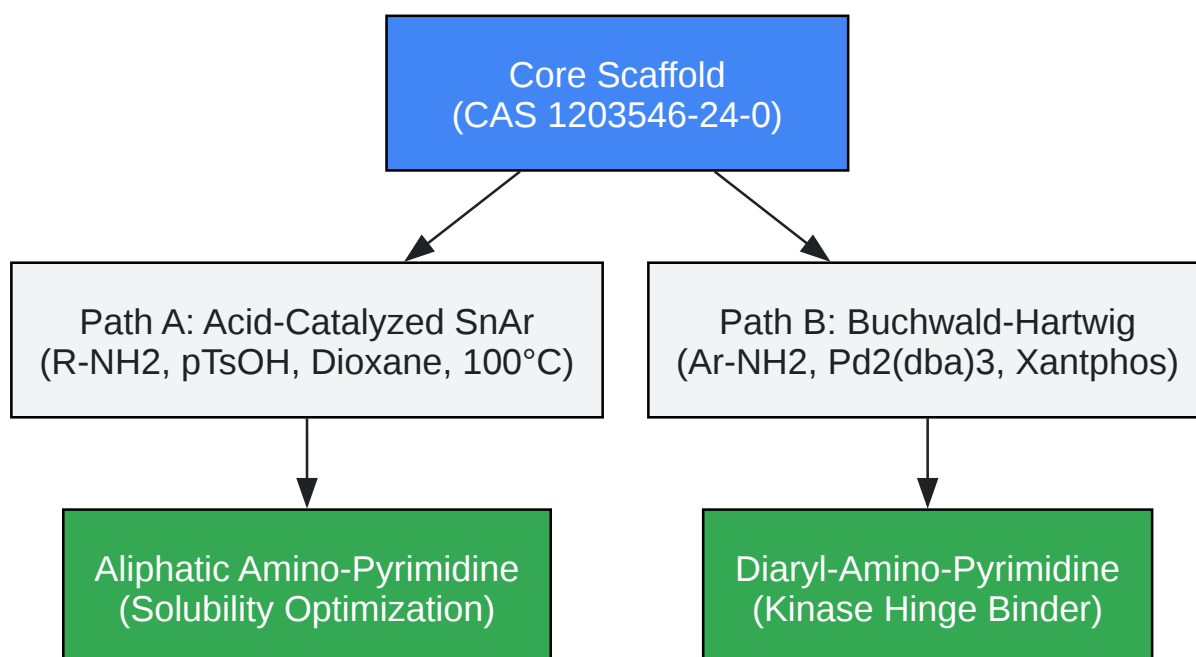
This compound is a versatile "electrophilic hub." The remaining chlorine at C2 is less reactive than the original C4 chlorine but can be displaced under forcing conditions (higher heat, acid catalysis, or Buchwald-Hartwig coupling).

Downstream Functionalization Strategies

Researchers utilize this scaffold to synthesize Type I and Type II Kinase Inhibitors.

- Reaction A (Amination): Displacement of C2-Cl with aliphatic amines (solubility enhancing groups).
- Reaction B (Aniline Coupling): Pd-catalyzed coupling with substituted anilines to create the "Hinge Binder" motif.

Library Generation Workflow



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Figure 2: Divergent synthesis strategies for transforming the core scaffold into bioactive lead compounds.

Handling & Safety (SDS Summary)

While specific toxicological data for this exact CAS may be limited, it shares hazard profiles with analogous chloropyrimidines.

- Hazard Classification:
 - Acute Toxicity (Oral): Category 4 (Harmful if swallowed).[6][7]
 - Skin/Eye Irritation: Category 2 (Causes skin irritation and serious eye irritation).[7][8]

- Sensitization: Potential skin sensitizer.
- Handling Protocol:
 - Use only in a chemical fume hood.
 - Wear nitrile gloves and safety goggles.
 - Spill Cleanup: Absorb with inert material (vermiculite) and dispose of as hazardous organic waste (halogenated).
- Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen) to prevent slow hydrolysis of the C2-chloride over long periods.

References

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